

An In-depth Technical Guide to 2-Iodoethyl Benzoate (CAS 39252-69-2)

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Compound of Interest

Compound Name: 2-Iodoethyl benzoate

Cat. No.: B1590132

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **2-Iodoethyl Benzoate**, a key intermediate in organic synthesis. With full editorial control, this document is structured to deliver in-depth technical information, supported by field-proven insights and authoritative references, to empower researchers in their scientific endeavors.

Chemical Identity and Molecular Structure

2-Iodoethyl benzoate, registered under CAS number 39252-69-2, is an organic compound with the molecular formula $C_9H_9IO_2$. It has a molecular weight of 276.07 g/mol .^{[1][2]} This compound is structurally characterized by a benzoate group attached to an iodoethyl moiety.

Below is a diagram illustrating the molecular structure of **2-Iodoethyl benzoate**.

Caption: Molecular structure of **2-Iodoethyl benzoate**.

Physicochemical Properties

2-Iodoethyl benzoate is typically a colorless to light yellow liquid.^{[2][3]} A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ IO ₂	[2]
Molecular Weight	276.07 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point	163-165 °C at 23 mmHg	[1][2]
Density	1.67 g/cm ³	[1][2]
Refractive Index	1.5700-1.5850	[1][2]

Note on Melting Point: While one source anomalously reports a melting point of 217°C, this is inconsistent with its presentation as a liquid at ambient temperatures by multiple chemical suppliers. A reliable, experimentally verified melting point is not readily available in the surveyed literature.

Solubility: Specific quantitative solubility data in common organic solvents is not widely published. However, based on its chemical structure, it is expected to be soluble in a range of organic solvents such as acetone, and methyl ethyl ketone.[4]

Spectral Data

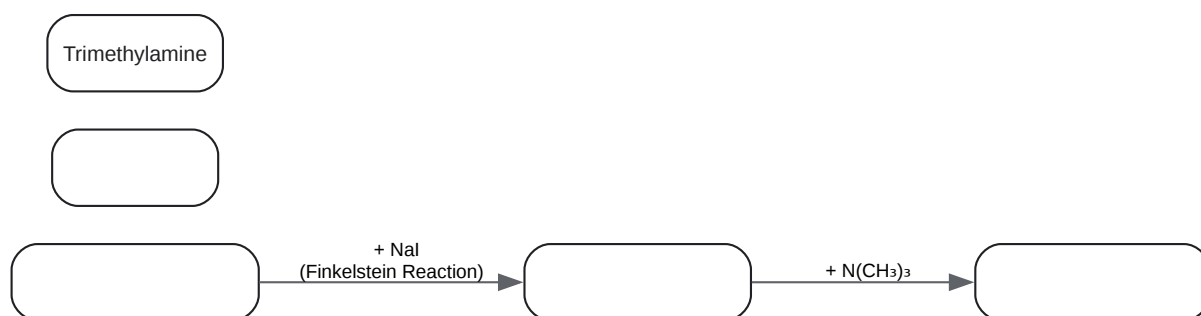
While specific spectral data is not consistently available across public databases, references to ¹H NMR, ¹³C NMR, and IR spectroscopy are present in chemical literature, indicating these are standard methods for its characterization.[5][6] Researchers are advised to acquire and interpret their own spectral data for this compound to ensure identity and purity for their specific applications.

Synthesis and Reactivity

A common laboratory-scale synthesis of **2-Iodoethyl benzoate** involves the reaction of 2-chloroethyl benzoate with anhydrous sodium iodide in a suitable solvent like methyl ethyl ketone.[4] The reaction proceeds via a Finkelstein-type halide exchange.

The reactivity of **2-Iodoethyl benzoate** is primarily centered around the iodoethyl group. The carbon-iodine bond is susceptible to nucleophilic substitution, making it a valuable precursor for

introducing the ethyl benzoate moiety into other molecules. For instance, it can be reacted with trimethylamine to synthesize benzoylcholine iodide.[4]



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Caption: Synthetic pathway to and a key reaction of **2-Iodoethyl benzoate**.

Applications in Research and Drug Development

As a member of the 2-iodobenzoate family of compounds, **2-Iodoethyl benzoate** serves as a versatile building block in organic synthesis. These compounds are precursors to a variety of more complex molecules, including active pharmaceutical ingredients (APIs). While specific examples detailing the use of **2-iodoethyl benzoate** are not prevalent in the literature, related 2-iodobenzoic acid and its esters are utilized in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and as precursors to important oxidizing agents.

Safety, Handling, and Storage

Hazard Identification:

2-Iodoethyl benzoate is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]

Precautionary Measures:

When handling **2-Iodoethyl benzoate**, it is crucial to adhere to the following precautionary statements:

- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[3]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[3]

Handling and Storage:

- Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7] Ensure adequate ventilation to avoid inhalation of vapors.[7] Do not get in eyes, on skin, or on clothing.[7]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][7] It is also recommended to protect it from light.[2]

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